Thermodynamic Properties and Stability of 4-Heptanamine: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*4-Heptanamine*
CAS No.:	*16751-59-0*
Cat. No.:	*B091976*

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Introduction

4-Heptanamine, a primary aliphatic amine, serves as a versatile intermediate in organic synthesis, particularly in the development of novel pharmaceutical and agrochemical agents.[1] A thorough understanding of its thermodynamic properties and chemical stability is paramount for its efficient handling, process optimization, and the prediction of its behavior in various chemical environments. This guide provides a comprehensive overview of the key thermodynamic parameters and stability profile of **4-Heptanamine**, supported by detailed experimental methodologies.

Thermodynamic Properties of 4-Heptanamine

The thermodynamic properties of a compound govern its energy content and phase behavior. While experimental data for **4-Heptanamine** is limited, reliable estimations based on the Joback method provide valuable insights into its thermodynamic profile.[2]

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Data Presentation

The following tables summarize the available and estimated thermodynamic and physicochemical properties of **4-Heptanamine**.

Table 1: Physicochemical Properties of **4-Heptanamine**

Property	Value	Unit	Source
Molecular Formula	$C_7H_{17}N$	-	[1][3]
Molecular Weight	115.22	g/mol	[1][3]
Boiling Point	139-141	°C	[4]
Density (at 20°C)	0.7657	g/cm³	[4]
Vapor Pressure (at 25°C)	6.41	mmHg	[2]
Refractive Index	1.426	-	[2]

Table 2: Estimated Thermodynamic Properties of **4-Heptanamine** (Joback Method)

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Property	Value	Unit	Source
Standard Gibbs Free Energy of Formation (g, 298.15 K)	72.07	kJ/mol	[2]
Standard Enthalpy of Formation (g, 298.15 K)	-159.30	kJ/mol	[2]
Enthalpy of Vaporization (at boiling point)	41.43	kJ/mol	[2]
Enthalpy of Fusion	15.56	kJ/mol	[2]
Critical Temperature	614.39	K	[2]
Critical Pressure	3002.44	kPa	[2]
Critical Volume	0.451	m^3/kmol	[2]

For comparison, the experimentally determined enthalpy of vaporization for the structural isomer, 1-Heptanamine, at 298.15 K is approximately 49.75 ± 0.38 kJ/mol.[5]

Table 3: Estimated Ideal Gas Heat Capacity (Cp) of **4-Heptanamine** as a Function of Temperature (Joback Method)

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Temperature (K)	Ideal Gas Heat Capacity (J/mol·K)	Source
431.65	250.75	[2]
462.11	263.71	[2]
492.56	276.13	[2]
523.02	288.03	[2]
553.48	299.42	[2]
583.94	310.31	[2]
614.39	320.73	[2]

Table 4: Antoine Equation Parameters for Vapor Pressure of **4-Heptanamine**

The vapor pressure of **4-Heptanamine** can be estimated using the Antoine equation: ln(P) = A - (B / (T + C)) where P is the vapor pressure in kPa and T is the temperature in Kelvin.

Coefficient	Value	Source
A	1.50297e+01	[2]
B	-3.77771e+03	[2]
C	-5.58670e+01	[2]
Temperature Range (K)	312.12 - 444.59	[2]

Chemical Stability of 4-Heptanamine

The stability of **4-Heptanamine** is a critical consideration for its storage, handling, and application in chemical synthesis. As a primary aliphatic amine, its reactivity is primarily dictated by the lone pair of electrons on the nitrogen atom.

Thermal Stability

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Aliphatic amines can undergo thermal decomposition at elevated temperatures. Pyrolysis studies on similar amines show that decomposition reactions are typically observed at temperatures around 600°C.[6] The primary decomposition pathways often involve the cleavage of C-N and C-C bonds, leading to the formation of smaller amines, nitriles, carboxylic acids, and hydrocarbons.[7] The presence of catalysts, such as metal oxides, can significantly lower the decomposition temperature.[6]

Oxidative Stability

Primary and secondary amines are generally less stable towards oxidation than tertiary amines.[8] The oxidation of primary amines can be initiated by various oxidizing agents, including atmospheric oxygen, peroxides, and permanganates.[9][10] The reaction products can vary depending on the oxidizing agent and reaction conditions, but may include imines, aldehydes, and ketones. The presence of a branched alkyl group, as in **4-Heptanamine**, may influence the rate of oxidation due to steric effects.[11]

Hydrolytic Stability

Primary amines are generally considered to be hydrolytically stable under neutral and basic conditions. However, under acidic conditions, they can form ammonium salts. The hydrolysis of derivatives of primary amines, such as amides, is a well-studied reaction that can be catalyzed by either acid or base.[12][13]

Experimental Protocols

The determination of thermodynamic properties requires precise and controlled experimental procedures. Below are detailed methodologies for key experiments.

Determination of Enthalpy of Vaporization by Ebulliometry

The enthalpy of vaporization can be determined by measuring the vapor pressure of the substance at different temperatures using an ebulliometer.

Methodology:

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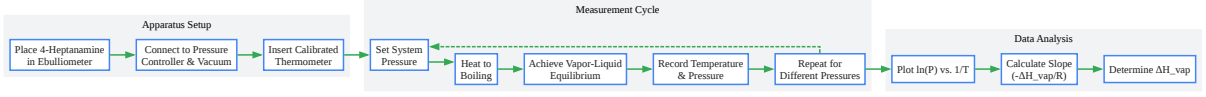
- Apparatus: A modified Swietoslawski ebulliometer, which allows for the precise measurement of the boiling point of a liquid at a controlled pressure, is used.[14] The apparatus is connected to a pressure controller and a vacuum pump. Temperature is measured with a calibrated platinum resistance thermometer.
- Sample Preparation: A sample of **4-Heptanamine** (approximately 75 mL) is placed in the ebulliometer.[14]
- Procedure:
  - The system pressure is set to a desired value using the pressure controller.
  - The liquid is heated to its boiling point.
  - The system is allowed to reach a state of vapor-liquid equilibrium, indicated by a stable temperature reading.
  - The equilibrium temperature and pressure are recorded.
  - This procedure is repeated for a range of pressures.
- Data Analysis: The enthalpy of vaporization (ΔH_vap) is calculated from the vapor pressure data using the Clausius-Clapeyron equation: $\ln(P_2/P_1) = - (\Delta H_{vap} / R) * (1/T_2 - 1/T_1)$ where P_1 and P_2 are the vapor pressures at temperatures T_1 and T_2, respectively, and R is the ideal gas constant. A plot of ln(P) versus 1/T will yield a straight line with a slope of $-\Delta H_{vap}/R$.



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Caption: Workflow for determining the enthalpy of vaporization.

Determination of Enthalpy of Formation by Bomb Calorimetry

The standard enthalpy of formation can be determined from the standard enthalpy of combustion, which is measured using a bomb calorimeter.

Methodology:

- Apparatus: A constant-volume bomb calorimeter is used. The apparatus consists of a high-pressure stainless steel "bomb," a water bath, a stirrer, and a high-precision thermometer.[15][16]
- Sample Preparation:
  - A precisely weighed sample of **4-Heptanamine** (a liquid) is encapsulated in a gelatin capsule or absorbed onto a combustible material with a known heat of combustion.[17]
  - A fuse wire of known length and heat of combustion is attached to the ignition electrodes, with the wire in contact with the sample.
- Procedure:
  - A small amount of water is added to the bomb to ensure that all water formed during combustion is in the liquid state.
  - The bomb is sealed and pressurized with pure oxygen to approximately 30 atm.[18]
  - The bomb is submerged in a known mass of water in the calorimeter.
  - The initial temperature of the water is recorded.
  - The sample is ignited by passing an electric current through the fuse wire.
  - The temperature of the water is recorded at regular intervals until a maximum temperature is reached and the system begins to cool.

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- Data Analysis:
  - The heat capacity of the calorimeter is determined by combusting a standard substance with a known heat of combustion (e.g., benzoic acid).
  - The total heat released during the combustion of the **4-Heptanamine** sample is calculated from the temperature change of the water and the heat capacity of the calorimeter.
  - Corrections are made for the heat of combustion of the fuse wire and any other combustible materials used.
  - The standard enthalpy of combustion is calculated per mole of **4-Heptanamine**.
  - The standard enthalpy of formation is then calculated using Hess's Law, from the standard enthalpies of formation of the combustion products (CO_2 and H_2O).

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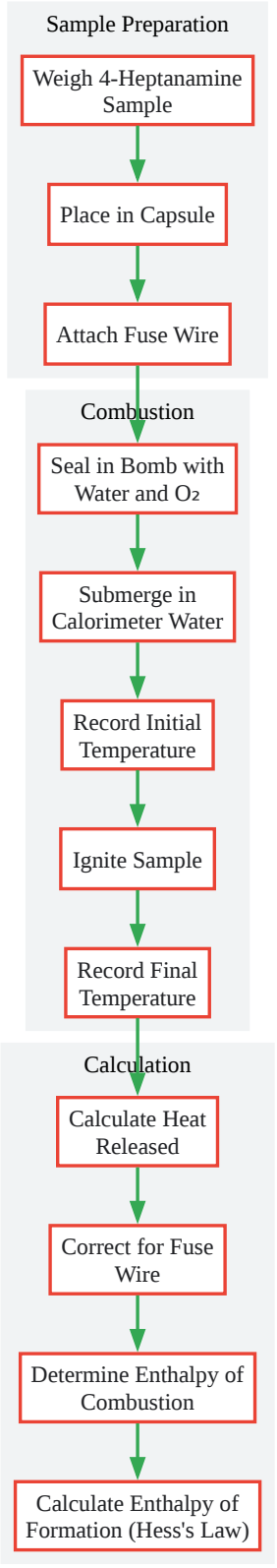

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Caption: Workflow for determining the enthalpy of formation.

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Determination of Standard Molar Entropy

The standard molar entropy of a substance is determined by measuring its heat capacity as a function of temperature from near absolute zero.

Methodology:

- Apparatus: A cryostat and an adiabatic calorimeter are used to measure the heat capacity at very low temperatures.
- Procedure:
  - The heat capacity of a sample of **4-Heptanamine** is measured as a function of temperature from as low a temperature as possible (approaching 0 K) up to room temperature (298.15 K).
  - Any phase transitions (e.g., melting) are identified, and the enthalpy of these transitions is measured.
- Data Analysis:
  - The third law of thermodynamics states that the entropy of a perfect crystal at absolute zero is zero.[19][20]
  - The entropy at a given temperature is calculated by integrating the heat capacity divided by the temperature (Cp/T) from 0 K to that temperature.[20]
  - The entropy change for any phase transition is calculated as the enthalpy of the transition divided by the temperature at which it occurs.
  - The standard molar entropy (S°) at 298.15 K is the sum of all these entropy contributions.

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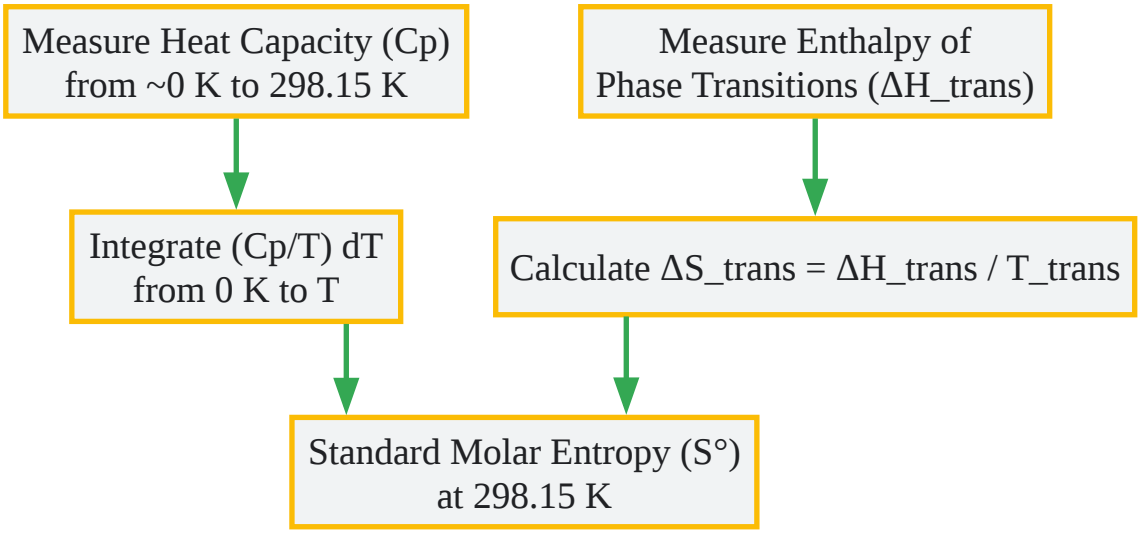

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Caption: Logical relationship for determining standard molar entropy.

Conclusion

This technical guide provides a summary of the key thermodynamic properties and stability considerations for **4-Heptanamine**. While experimentally determined data for this specific compound are scarce, estimations based on established methods offer valuable information for researchers and professionals in drug development and chemical synthesis. The detailed experimental protocols provided herein serve as a practical guide for the determination of these crucial parameters, enabling a more robust and predictive understanding of the behavior of **4-Heptanamine** in various applications. Further experimental investigation is warranted to validate the estimated thermodynamic data and to quantify the specific rates of decomposition and reaction under various conditions.

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